

Neopentyl Glycol Dimethylsulfate: An Overview of a Niche Bifunctional Reagent

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Compound of Interest

Compound Name: Neopentyl glycol dimethylsulfate

Cat. No.: B1616078

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Introduction

Neopentyl glycol dimethylsulfate, also known as 2,2-dimethyl-1,3-propanediol dimethanesulfonate or neopentyl glycol dimesylate, is a bifunctional organic compound with the chemical formula $C_7H_{16}O_6S_2$. While not as extensively documented in mainstream organic synthesis literature as its parent diol, its structure suggests potential applications as a crosslinking agent, a bifunctional alkylating agent, or as a precursor for the synthesis of other neopentyl-containing molecules. This document provides an overview of its properties and potential, albeit sparsely documented, applications in organic synthesis.

Physicochemical Properties

A summary of the available quantitative data for **neopentyl glycol dimethylsulfate** is presented below.

Property	Value	Reference
CAS Number	53555-41-2	--INVALID-LINK--
Molecular Formula	$C_7H_{16}O_6S_2$	--INVALID-LINK--
Molecular Weight	260.33 g/mol	--INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
Melting Point	69-74 °C	--INVALID-LINK--

Potential Applications in Organic Synthesis

Detailed application notes and experimental protocols for **neopentyl glycol dimethylsulfate** are scarce in peer-reviewed literature. However, based on its chemical structure as a dimesylate, several potential applications can be inferred.

1. Bifunctional Alkylating Agent:

The primary potential of **neopentyl glycol dimethylsulfate** lies in its role as a bifunctional alkylating agent. The two methanesulfonate (mesylate) groups are excellent leaving groups in nucleophilic substitution reactions. This allows the neopentyl scaffold to be introduced between two nucleophilic sites, leading to the formation of cyclic or polymeric structures.

Potential nucleophiles for reaction with **neopentyl glycol dimethylsulfate** include:

- Diamines: to form piperazine-like structures or larger macrocycles.
- Dithiols: to form sulfur-containing heterocycles.
- Diols or bisphenols: to form crown ether analogues or other oxygen-containing macrocycles.
- Polyfunctional molecules: for the synthesis of crosslinked polymers or resins.

2. Protecting Group Chemistry:

While some suppliers mention its use as a protecting group reagent, specific examples are not readily available. In theory, it could react with a molecule containing two nearby nucleophilic groups to form a cyclic derivative, thus protecting those groups. The stability of the resulting neopentyl-derived ring would be a key factor in its utility.

Experimental Protocols (Hypothetical)

Due to the lack of published experimental procedures, the following protocols are hypothetical and intended to serve as a starting point for researchers. Appropriate safety precautions should be taken when working with sulfonate esters, which are potential alkylating agents.

Protocol 1: Synthesis of Neopentyl Glycol Dimethylsulfate

This protocol is based on the general synthesis of sulfonate esters from alcohols.

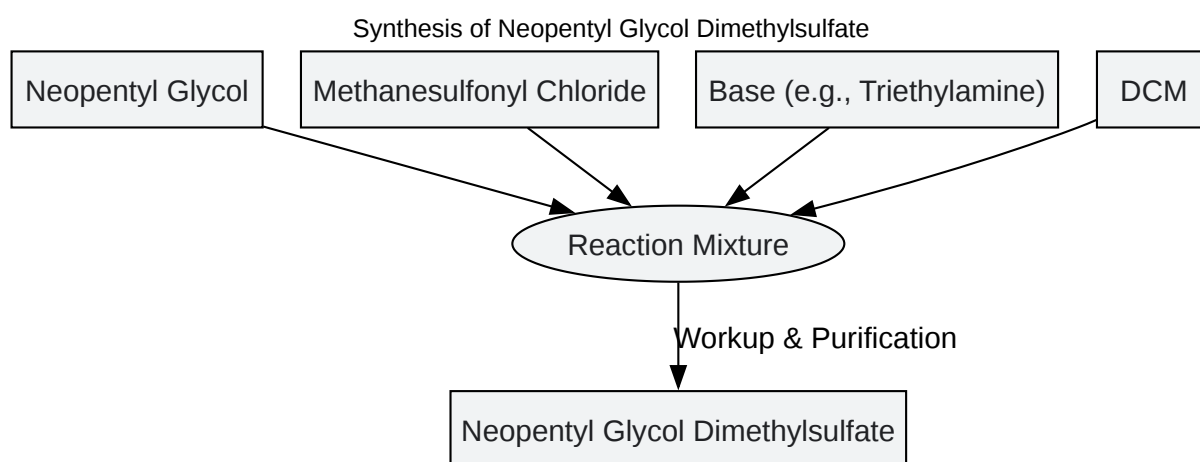
Materials:

- Neopentyl glycol (1.0 eq)
- Methanesulfonyl chloride (2.2 eq)
- Triethylamine or Pyridine (2.5 eq)
- Dichloromethane (anhydrous)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve neopentyl glycol in anhydrous dichloromethane.
- Cool the solution to 0 °C using an ice bath.
- Slowly add triethylamine (or pyridine) to the stirred solution.
- Add methanesulfonyl chloride dropwise to the reaction mixture, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 12-24 hours, monitoring the reaction progress by TLC.
- Quench the reaction by slowly adding saturated aqueous sodium bicarbonate solution.

- Separate the organic layer, and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization or column chromatography to yield pure **neopentyl glycol dimethylsulfate**.



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Caption: Synthetic workflow for **neopentyl glycol dimethylsulfate**.

Protocol 2: Hypothetical Bifunctional Alkylation with a Diamine

This protocol illustrates a potential use of **neopentyl glycol dimethylsulfate** to form a heterocyclic compound.

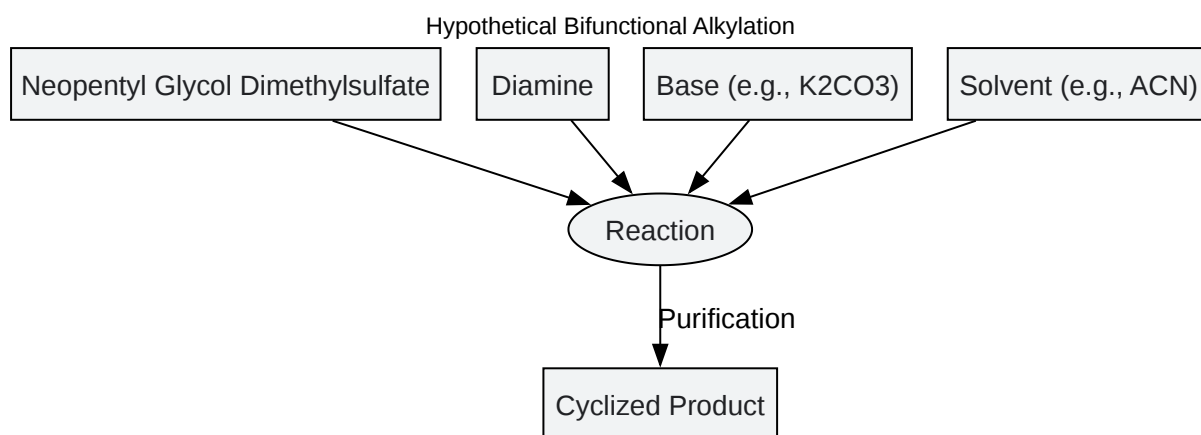
Materials:

- **Neopentyl glycol dimethylsulfate** (1.0 eq)
- A primary diamine (e.g., ethylenediamine) (1.0 eq)

- Potassium carbonate (2.5 eq)
- Acetonitrile or Dimethylformamide (anhydrous)

Procedure:

- In a round-bottom flask, suspend potassium carbonate in anhydrous acetonitrile or DMF.
- Add the diamine to the suspension and stir.
- Add a solution of **neopentyl glycol dimethylsulfate** in the same solvent dropwise to the reaction mixture.
- Heat the reaction mixture to a suitable temperature (e.g., 60-80 °C) and monitor the reaction by TLC.
- After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Concentrate the filtrate under reduced pressure.
- Purify the residue by column chromatography or other suitable methods to isolate the desired heterocyclic product.



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Caption: A hypothetical reaction of **neopentyl glycol dimethylsulfate**.

Conclusion

Neopentyl glycol dimethylsulfate is a commercially available compound whose utility in organic synthesis is not well-established in the scientific literature. Its structure as a bifunctional dimesylate suggests its primary potential as a bifunctional alkylating agent for the synthesis of heterocyclic compounds or for crosslinking applications. The provided hypothetical protocols offer a starting point for exploring the reactivity of this compound. Further research is needed to fully characterize its reaction scope and establish its practical applications in organic synthesis and drug development.

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